Technical Guide: Isotopic Labeling with D-Phenylalaninol-d2

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Compound of Interest	
Compound Name:	*D-Phenylalaninol-d2*
CAS No.:	*63386-40-3*
Cat. No.:	*B1146239*

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Executive Summary

D-Phenylalaninol-d2 (specifically the 1,1-d2 isotopologue) is a high-value deuterated chiral building block used primarily to probe metabolic pathways, enhance metabolic stability via the Deuterium Kinetic Isotope Effect (DKIE), and serve as a stable internal standard in mass spectrometry. This guide focuses on the (R)-2-amino-3-phenylpropan-1,1-d2-1-ol variant, where the deuterium label is installed at the hydroxymethyl position—the primary site of oxidative metabolism.

By strategically replacing the C-H bonds at the 1-position with C-D bonds, researchers can significantly retard the rate of oxidation to the corresponding aldehyde and carboxylic acid, thereby extending the half-life of the parent scaffold or elucidating the rate-determining step in enzymatic turnover.

Part 1: Chemical Identity & Structural Considerations

The Isotopologue

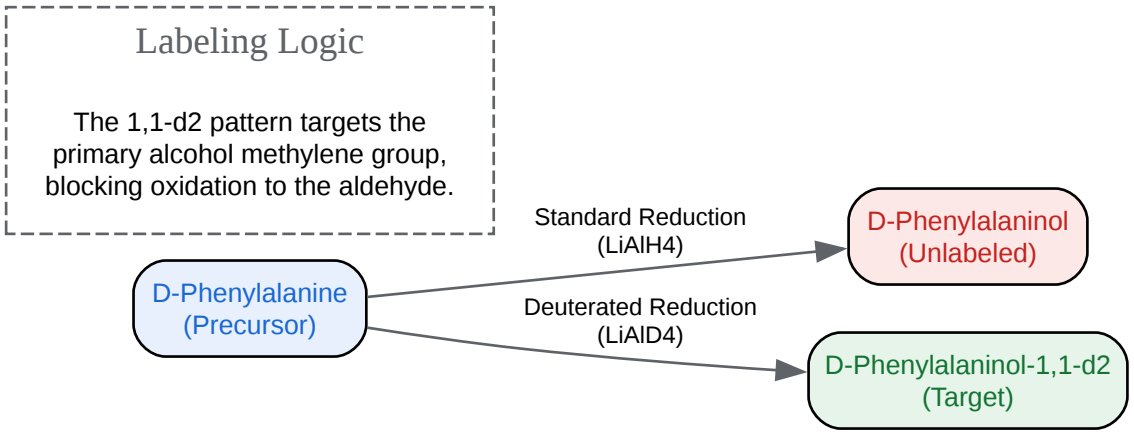
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While "d2" can refer to ring labeling, the most functional labeling pattern for metabolic stability in amino alcohols is at the carbinol carbon (C1).

- Chemical Name: (R)-2-amino-3-phenylpropan-1,1-d2-1-ol
- Parent Compound: D-Phenylalaninol (CAS: 5267-64-1)[1][2]
- Stereochemistry: (R)-configuration (derived from D-Phenylalanine)
- Labeling Pattern: Two deuterium atoms at C1 (-CD_2OH).
- Molecular Formula: $C_9H_{11}D_2NO$[3]
- Molecular Weight: 153.22 g/mol (vs. 151.21 g/mol for unlabeled)

Structural Diagram & Labeling Logic

The following diagram illustrates the structural relationship and the specific site of deuteration designed to block oxidative metabolism.



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Figure 1: Synthetic divergence showing the installation of the deuterium label at the C1 position using LiAlD4.

Part 2: Synthesis & Production Protocol

Experimental Design: Reductive Deuteration

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The most robust method for synthesizing D-Phenylalaninol-1,1-d2 is the reduction of D-Phenylalanine (or its methyl ester) using Lithium Aluminum Deuteride (LiAlD4). This method ensures >98% deuterium incorporation at the desired position.

Critical Causality: We utilize the methyl ester hydrochloride of D-Phenylalanine rather than the free acid.

- Reasoning: The ester reduces more facilely than the carboxylate salt, requiring less rigorous reflux conditions and minimizing racemization risks.
- Reagent Choice: LiAlD4 is chosen over NaBD4 because it is a stronger reducing agent capable of fully reducing the ester to the alcohol in high yield.

Step-by-Step Protocol

Safety Warning: LiAlD4 is pyrophoric and reacts violently with water. All operations must be performed under an inert atmosphere (Nitrogen or Argon).

Materials:

- D-Phenylalanine methyl ester hydrochloride (1.0 eq)
- LiAlD4 (Lithium Aluminum Deuteride) (2.0 - 2.5 eq)
- Anhydrous Tetrahydrofuran (THF)
- Sodium Sulfate (Na_2SO_4)
- Rochelle's Salt (Potassium sodium tartrate)

Procedure:

- Setup: Flame-dry a 3-neck round bottom flask equipped with a reflux condenser and addition funnel. Flush with Argon.
- Slurry Preparation: Charge the flask with LiAlD4 suspended in anhydrous THF (0.5 M concentration). Cool to 0°C in an ice bath.

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- Addition: Dissolve D-Phenylalanine methyl ester HCl in a minimum volume of anhydrous THF. Add this solution dropwise to the LiAlD4 slurry over 30 minutes.
  - Note: Control the addition rate to manage hydrogen gas evolution.[4]
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Heat to reflux (66°C) for 4–6 hours.
  - Validation: Monitor by TLC (System: DCM/MeOH/NH4OH 90:10:1). The starting ester spot should disappear.
- Quenching (Fieser Method - Modified for Deuterium Economy):
  - Cool back to 0°C.
  - Slowly add water (n mL), then 15% NaOH (n mL), then water (3n mL), where n = grams of LiAlD4 used.
  - Alternative (Rochelle's Salt): If an emulsion forms, use saturated aqueous Rochelle's salt solution and stir vigorously for 2 hours until layers separate.
- Isolation: Filter the granular aluminum salts. Dry the filtrate over Na_2SO_4 and concentrate under reduced pressure.
- Purification: Recrystallize from Ethyl Acetate/Hexanes or purify via flash chromatography if necessary.

Part 3: Analytical Validation

Trustworthiness in isotopic labeling requires confirming both the chemical structure and the isotopic enrichment.

NMR Validation

- ^1H NMR (Unlabeled): Shows a multiplet or doublet of doublets at δ 3.5–3.8 ppm corresponding to the -CH_2OH protons.

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- ^{1}H NMR (D-Phenylalaninol-1,1-d2): The signal at δ 3.5–3.8 ppm must be absent (or reduced to <2% residual intensity). The chiral center proton (C2-H) will simplify from a multiplet to a doublet or triplet (depending on coupling to NH2 and C3-H).
- ^{13}C NMR: The signal for C1 (approx. 63-66 ppm) will appear as a quintet (due to coupling with two deuterium nuclei, spin=1) and will be slightly upfield shifted compared to the unlabeled compound (isotope shift).

Mass Spectrometry (MS)

- Method: ESI-MS (Positive Mode).
- Expected Result:
  - Unlabeled $[M+H]^+$: m/z 152.1
  - Labeled $[M+H]^+$: m/z 154.1
- Calculation: Isotopic Enrichment % = [Intensity(154) / (Intensity(152) + Intensity(154))] × 100. Target >98%.

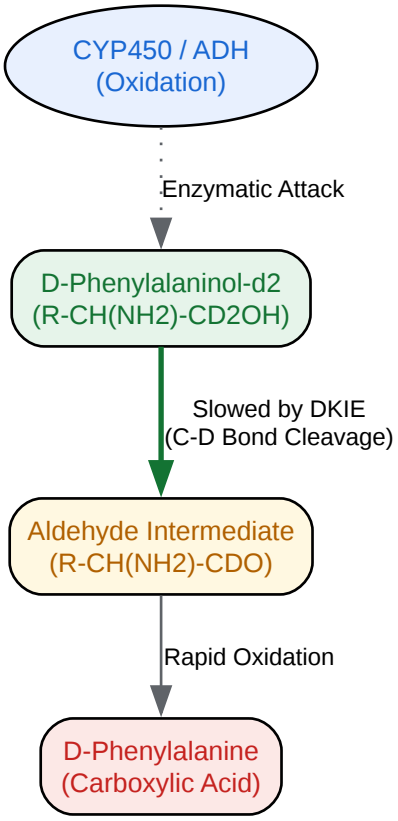
Part 4: Applications in Drug Development[5]

Metabolic Stability & DKIE

The primary application of **D-Phenylalaninol-d2** is to study or improve metabolic stability. The hydroxymethyl group is a "soft spot" for Cytochrome P450s and alcohol dehydrogenases.

Mechanism: The C-D bond is shorter and stronger than the C-H bond. Breaking the C-D bond has a higher activation energy. If this bond cleavage is the Rate-Determining Step (RDS), the reaction rate decreases significantly ($k_H / k_D > 1$, often 2–7).

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Figure 2: Metabolic pathway showing the blockade of the primary oxidation step by deuterium labeling.

Chiral Auxiliaries

D-Phenylalaninol is a precursor to Evans Auxiliaries (oxazolidinones) and Meyers Lactams.

- Usage: Using the d2-labeled version allows researchers to track the auxiliary fragment during complex syntheses or to produce deuterated chiral drugs where the auxiliary's chirality is transferred to the product.

Internal Standard

For pharmacokinetic (PK) studies of drugs derived from phenylalaninol (e.g., Solriamfetol analogs), the d2-isotopologue serves as an ideal internal standard. It co-elutes with the analyte in HPLC but is mass-resolved in MS, minimizing matrix effects.

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Part 5: Data Summary Table

Property	D-Phenylalaninol (Unlabeled)	D-Phenylalaninol-1,1-d2
CAS No.	5267-64-1	N/A (Custom Synthesis)
Formula	$C_9H_{13}NO$	$C_9H_{11}D_2NO$
MW	151.21	153.22
Primary Metabolic Route	Rapid oxidation to acid	Retarded oxidation (DKIE)
^1H NMR (C1-H)	Multiplet @ 3.5-3.8 ppm	Silent / Absent
Application	Chiral Building Block	Metabolic Probe, Internal Standard

References

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